

An In-depth Technical Guide to the Physical Properties of Trimethylsulfonium Iodide

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Compound of Interest

Compound Name: Trimethylsulfonium iodide

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Introduction

Trimethylsulfonium iodide ($[(\text{CH}_3)_3\text{S}]^+\text{I}^-$), a quaternary sulfonium salt, is a versatile and valuable reagent in modern organic synthesis. Its utility in various chemical transformations, including as a precursor to sulfur ylides for the synthesis of epoxides, cyclopropanes, and aziridines, necessitates a thorough understanding of its physical properties. This technical guide provides a comprehensive overview of the melting point and solubility of **trimethylsulfonium iodide**, complete with detailed experimental protocols and a visualization of a key synthetic application.

It is crucial to distinguish **trimethylsulfonium iodide** (CAS No. 2181-42-2) from the related but distinct compound, trimethylsulfoxonium iodide ($[(\text{CH}_3)_3\text{SO}]^+\text{I}^-$, CAS No. 1774-47-6), as their physical properties differ significantly. This guide will focus on **trimethylsulfonium iodide**.

Data Presentation: Physical Properties

The following tables summarize the key physical properties of **trimethylsulfonium iodide**.

Table 1: Melting Point of **Trimethylsulfonium Iodide**

Property	Value	Source
Melting Point	215-220 °C	Sigma-Aldrich[1]

Note: The melting point is often reported as a range, which can indicate the presence of impurities. A sharp melting point range is indicative of a pure compound.

Table 2: Solubility of **Trimethylsulfonium iodide**

Solvent	Solubility	Temperature (°C)	Source
Water	400 g/L	20	ChemicalBook[2]
Water	Soluble	Not Specified	ChemicalBook[3], Infinium Pharmachem[4]
Alcohol	Soluble	Not Specified	ChemicalBook[3]
Tetrahydrofuran (THF)	Soluble	Not Specified	ChemicalBook[3]
Dimethyl sulfoxide (DMSO)	Soluble	Not Specified	ChemicalBook[3]
Non-polar solvents	Very low	Not Specified	Solubility of Things[5]

Experimental Protocols

The following sections detail the methodologies for determining the melting point and solubility of **trimethylsulfonium iodide**.

Protocol 1: Determination of Melting Point via Capillary Method

This protocol outlines the standard procedure for measuring the melting point range of a solid organic compound like **trimethylsulfonium iodide** using a melting point apparatus.[6][7][8]

Materials:

- **Trimethylsulfonium iodide** sample
- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation:
 - Place a small amount of dry **trimethylsulfonium iodide** into a mortar and gently grind it into a fine powder with a pestle.
 - Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.
 - Invert the capillary tube and tap the sealed end gently on a hard surface to pack the solid down. Repeat until the packed solid is approximately 2-3 mm high.
- Apparatus Setup:
 - Insert the capillary tube into the sample holder of the melting point apparatus.
 - Ensure the thermometer or temperature probe is correctly positioned to accurately measure the temperature of the heating block.
- Approximate Melting Point Determination (Optional but Recommended):
 - Rapidly heat the sample at a rate of 10-20 °C per minute to quickly determine an approximate melting point range.
 - Allow the apparatus to cool sufficiently before proceeding to the accurate determination.
- Accurate Melting Point Determination:

- Set the starting temperature of the melting point apparatus to about 20 °C below the approximate melting point.
- Set the heating rate to a slow and steady 1-2 °C per minute.
- Carefully observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue heating and record the temperature at which the last solid crystal melts (the end of the melting range).
- Data Analysis:
 - The recorded temperature range is the melting point of the sample.
 - For high accuracy, repeat the measurement with two more samples and calculate the average melting point range.

Protocol 2: Determination of Aqueous Solubility

This protocol provides a method to quantify the solubility of **trimethylsulfonium iodide** in water at a specific temperature.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Materials:

- **Trimethylsulfonium iodide**
- Distilled or deionized water
- A jacketed glass vessel or a temperature-controlled water bath
- Magnetic stirrer and stir bar
- Analytical balance
- Volumetric flasks

- Pipettes
- Filtration apparatus (e.g., syringe filter with a 0.45 μm membrane)
- A method for quantifying the dissolved solute (e.g., UV-Vis spectrophotometry, gravimetric analysis, or chromatography)

Procedure:

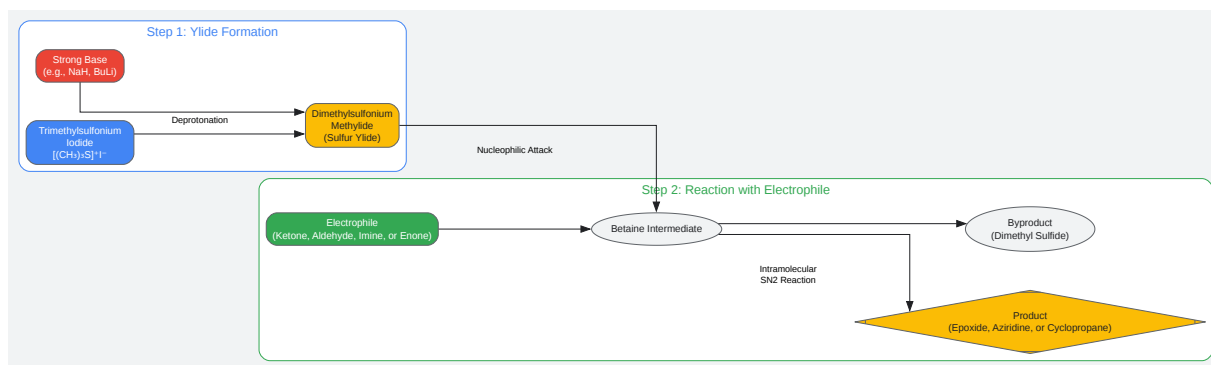
- Equilibrium Saturation Method:
 - Set the temperature of the jacketed vessel or water bath to the desired temperature (e.g., 20 $^{\circ}\text{C}$).
 - Add a known volume of water (e.g., 50 mL) to the vessel.
 - Add an excess amount of **trimethylsulfonium iodide** to the water with continuous stirring. The presence of undissolved solid is necessary to ensure saturation.
 - Allow the mixture to stir for a sufficient time (e.g., 24 hours) to reach equilibrium.
- Sample Collection and Preparation:
 - Once equilibrium is reached, stop the stirring and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a pipette, ensuring no solid particles are drawn.
 - Immediately filter the collected supernatant through a syringe filter to remove any remaining microscopic solid particles.
- Quantification of Solute:
 - Gravimetric Analysis: Accurately weigh an empty, dry evaporating dish. Transfer a known volume of the filtered saturated solution to the dish. Carefully evaporate the water under controlled heating (e.g., in an oven at a temperature below the decomposition point of the salt). Once all the water has evaporated, cool the dish in a desiccator and weigh it again.

The difference in mass corresponds to the amount of dissolved **trimethylsulfonium iodide**.

- Spectrophotometric/Chromatographic Analysis: If a suitable analytical method is available, dilute the filtered saturated solution to a known concentration within the linear range of the instrument and measure the concentration.
- Calculation of Solubility:
 - Calculate the mass of **trimethylsulfonium iodide** dissolved in the known volume of water.
 - Express the solubility in the desired units, such as grams per liter (g/L) or moles per liter (mol/L).

Mandatory Visualization: The Corey-Chaykovsky Reaction Workflow

The Corey-Chaykovsky reaction is a cornerstone of organic synthesis, providing a powerful method for the formation of epoxides, aziridines, and cyclopropanes. **Trimethylsulfonium iodide** is a key reagent in this reaction, serving as the precursor to the reactive sulfur ylide. The following diagram illustrates the general workflow and mechanism of this important transformation.^{[6][12][13][14]}



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Caption: Workflow of the Corey-Chaykovsky reaction.

Conclusion

This technical guide has provided a detailed overview of the essential physical properties of **trimethylsulfonium iodide**, including its melting point and solubility in various solvents. The experimental protocols offered herein serve as a practical resource for researchers in accurately determining these properties. Furthermore, the visualization of the Corey-Chaykovsky reaction highlights a critical application of **trimethylsulfonium iodide** in synthetic organic chemistry, underscoring the importance of a comprehensive understanding of this reagent for professionals in drug development and scientific research.

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